

Application of Simazine-acetic Acid as a Certified Reference Material

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Compound of Interest

Compound Name: *Simazine-acetic acid*

CAS No.: *125454-26-4*

Cat. No.: *B12369151*

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Introduction

Simazine, a triazine herbicide, is widely used for the control of broad-leaved weeds and annual grasses in various agricultural and non-agricultural settings.[1] Its persistence in the environment necessitates accurate and reliable analytical methods for monitoring its presence in soil, water, and food products to ensure environmental and human safety.[1] Certified Reference Materials (CRMs) are crucial for the validation of analytical methods, ensuring the traceability and comparability of measurement results.

This document provides detailed application notes and protocols for the use of **Simazine-acetic acid** (CAS 125454-26-4) as a Certified Reference Material for the quantitative analysis of Simazine. While the metabolic pathways of Simazine primarily involve N-dealkylation and hydroxylation, **Simazine-acetic acid** is understood to be a synthetic derivative. Its structural similarity to Simazine, combined with distinct chromatographic behavior, makes it an ideal internal standard for analytical methods such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS).

Data Presentation

The physicochemical properties of Simazine are well-documented. The properties for **Simazine-acetic acid** should be confirmed from the Certificate of Analysis provided by the supplier.

Table 1: Physicochemical Properties of Simazine

Property	Value	Reference
CAS Number	122-34-9	[2]
Molecular Formula	C ₇ H ₁₂ ClN ₅	[2]
Molecular Weight	201.66 g/mol	[2]
Melting Point	225-227 °C	
Water Solubility	5 mg/L at 20 °C	
Appearance	White crystalline powder	[2]

Table 2: Physicochemical Properties of **Simazine-acetic acid**

Property	Value	Reference
CAS Number	125454-26-4	[3]
Molecular Formula	C ₉ H ₁₄ ClN ₅ O ₂	Inferred
Molecular Weight	259.70 g/mol	Inferred
Melting Point	Confirm with Certificate of Analysis	
Water Solubility	Confirm with Certificate of Analysis	
Appearance	Confirm with Certificate of Analysis	

Experimental Protocols

Protocol 1: Quantification of Simazine in Water Samples using HPLC-UV with Simazine-acetic acid as an Internal Standard

This protocol describes the determination of Simazine in water samples using High-Performance Liquid Chromatography with UV detection (HPLC-UV). **Simazine-acetic acid** is used as an internal standard to improve the accuracy and precision of the quantification.

1. Materials and Reagents

- Simazine certified reference material
- **Simazine-acetic acid** certified reference material (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

2. Instrumentation

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 x 250 mm, 5 μ m)
- SPE manifold
- Nitrogen evaporator
- Vortex mixer

- Analytical balance

3. Preparation of Standard Solutions

- Primary Stock Solution of Simazine (100 µg/mL): Accurately weigh 10 mg of Simazine CRM and dissolve it in 100 mL of methanol.
- Primary Stock Solution of **Simazine-acetic acid** (100 µg/mL): Accurately weigh 10 mg of **Simazine-acetic acid** CRM and dissolve it in 100 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the primary stock solutions with the mobile phase. Each standard should contain a constant concentration of the internal standard (e.g., 1 µg/mL of **Simazine-acetic acid**).

4. Sample Preparation (Solid Phase Extraction)

- Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC grade water.
- Pass 100 mL of the water sample through the conditioned cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of HPLC grade water.
- Dry the cartridge under vacuum for 10 minutes.
- Elute the analytes with 5 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase containing the internal standard (1 µg/mL **Simazine-acetic acid**).
- Vortex the solution and transfer it to an HPLC vial.

5. HPLC Conditions

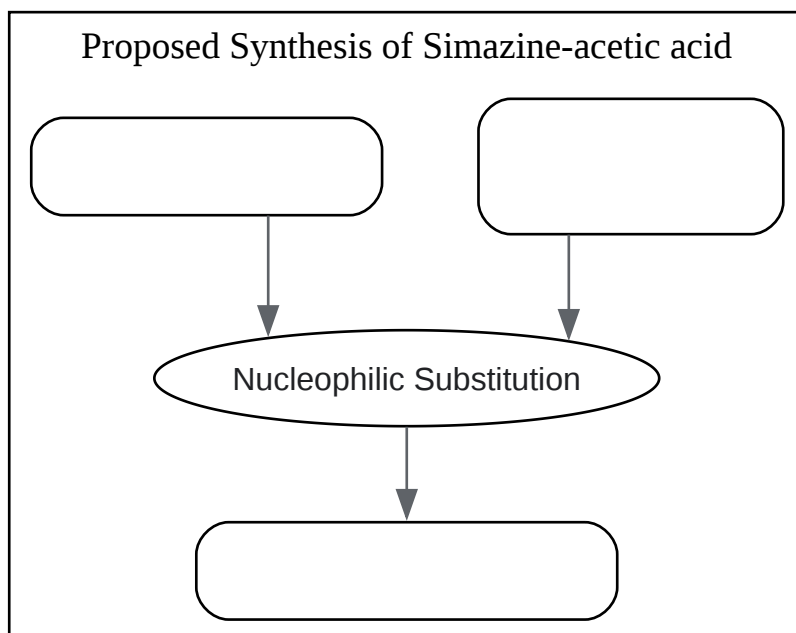
- Mobile Phase: Acetonitrile:Water (60:40, v/v) with 0.1% formic acid.

- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Column Temperature: 30 $^{\circ}$ C
- UV Detection Wavelength: 220 nm

6. Data Analysis

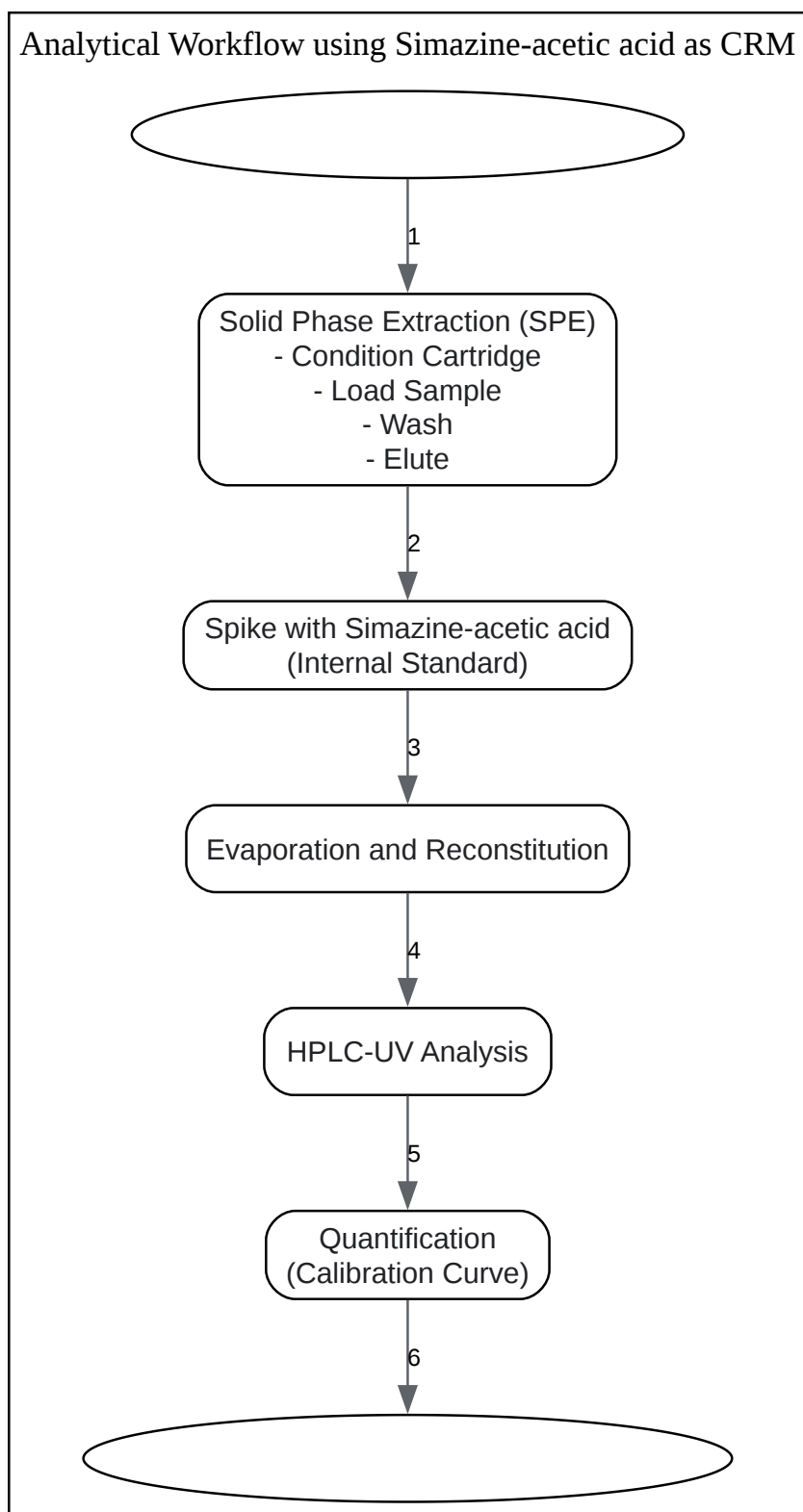
- Construct a calibration curve by plotting the ratio of the peak area of Simazine to the peak area of **Simazine-acetic acid** against the concentration of Simazine.
- Determine the concentration of Simazine in the samples by using the linear regression equation of the calibration curve.

Diagrams



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Caption: Proposed synthetic pathway for **Simazine-acetic acid**.



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Caption: Experimental workflow for Simazine analysis.

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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. Determination of atrazine, deethylatrazine and simazine in water at parts-per-trillion levels using solid-phase extraction and gas chromatography/ion trap mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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